

Spontaneous fission rate of Uranium-235

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Compound of Interest

Compound Name: Uranium-235

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An In-depth Technical Guide to the Spontaneous Fission of **Uranium-235**

This technical guide provides a comprehensive overview of the spontaneous fission (SF) of **Uranium-235** (U-235), tailored for researchers, scientists, and professionals in related fields. The document details the quantitative characteristics of this decay process, outlines the experimental methodologies used for its measurement, and illustrates the relevant nuclear decay pathways.

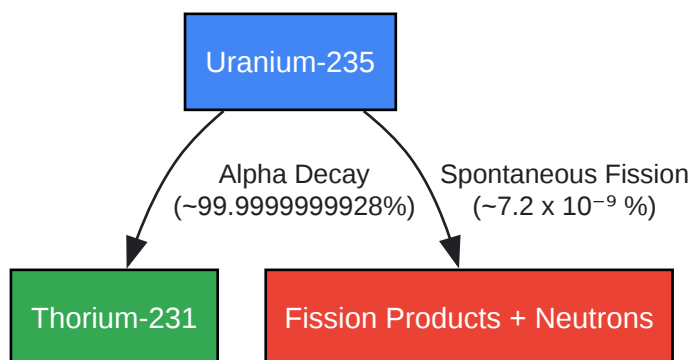
Quantitative Data Summary

The spontaneous fission of **Uranium-235** is an exceedingly rare decay mode, significantly overshadowed by alpha decay. The following table summarizes the key quantitative data associated with this phenomenon. Calculations for the Spontaneous Fission Partial Half-Life and the Spontaneous Fission Rate are derived from the Total Half-Life and the Spontaneous Fission Branching Ratio.

Parameter	Value	Reference
Total Half-Life (T1/2)	7.04 x 10 ⁸ years	[1][2]
Primary Decay Mode	Alpha (α) Decay to Thorium-231	[2][3]
Spontaneous Fission Branching Ratio	7.2 x 10 ⁻⁹ %	[3]
Spontaneous Fission Partial Half-Life	~9.8 x 10 ¹⁷ years	Calculated
Spontaneous Fission Rate	~8.0 x 10 ⁻⁴ fissions/kg·s	Calculated from [3][4]

Nuclear Decay Pathways of Uranium-235

Uranium-235 undergoes radioactive decay primarily through the emission of an alpha particle. [2][3] Spontaneous fission, where the nucleus splits into two smaller nuclei and releases neutrons without external influence, represents a minor decay branch. [1][5] The diagram below illustrates these competing decay pathways.



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Caption: Decay pathways of **Uranium-235**.

Experimental Protocols

The measurement of the spontaneous fission rate of U-235 is challenging due to its extremely low probability. The foundational experiments and general methodologies rely on the direct counting of fission events from a known quantity of material over an extended period.

Pioneering Discovery

The first evidence of spontaneous fission was reported by Soviet physicists Georgy Flyorov and Konstantin Petrzhak.^[5] Their experiment involved:

- **Apparatus:** An ionization chamber was used to detect the energetic fission fragments.
- **Methodology:** They observed fission signals in uranium samples even in the absence of an external neutron source. To eliminate the possibility of cosmic ray-induced fission, they moved their apparatus 60 meters underground into the Moscow Metro, where the fission events persisted, confirming a spontaneous process.^[5]

Methodology for Rate Determination

A detailed experimental approach for quantifying the spontaneous fission rates of uranium isotopes involves the following steps, as exemplified by early work with enriched samples:

- **Sample Preparation:** Thin foils of both natural uranium and uranium enriched in U-235 are prepared, typically as an oxide layer (e.g., U_3O_8) on a metallic plate.^[6]
- **Mass Determination:** The total mass of uranium is determined by precise weighing.^[6] The specific mass of the U-235 isotope is then quantified by placing the sample in a known thermal neutron flux and measuring the rate of induced fission.^[6]
- **Fission Counting:** The sample is placed inside a high-efficiency fission counter, such as a parallel plate ionization chamber. The system is heavily shielded to minimize background counts from cosmic rays and ambient neutrons.
- **Data Acquisition:** The number of fission events is counted over a long duration, often hundreds or thousands of hours, to achieve statistically significant results due to the low event rate.^[6]
- **Data Correction:** The raw count data must be corrected for several factors to determine the true fission rate:
 - **Counter Efficiency:** The detection efficiency is determined by extrapolating the fission rate from a constant neutron source against the amplifier's bias voltage to a zero-bias condition.^[6]

- Fragment Absorption: A theoretical correction is applied to account for fission fragments that do not escape the uranium layer due to the finite thickness of the sample.[6]

This general protocol, centered on meticulous preparation, long-term counting, and careful correction for systematic errors, remains the fundamental basis for measuring the exceptionally low rate of spontaneous fission in **Uranium-235**.

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